

What is the chemical structure of Shizukaol G

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Compound of Interest

Compound Name:	Shizukaol G
Cat. No.:	B15594978

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Shizukaol G: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Shizukaol G is a naturally occurring dimeric sesquiterpenoid, a class of complex organic molecules known for their diverse and potent biological activities. Isolated from plants of the *Chloranthus* genus, **Shizukaol G** possesses a highly intricate chemical architecture that has garnered significant interest within the scientific community. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and experimental protocols related to **Shizukaol G**, serving as a vital resource for researchers in natural product chemistry, pharmacology, and drug discovery.

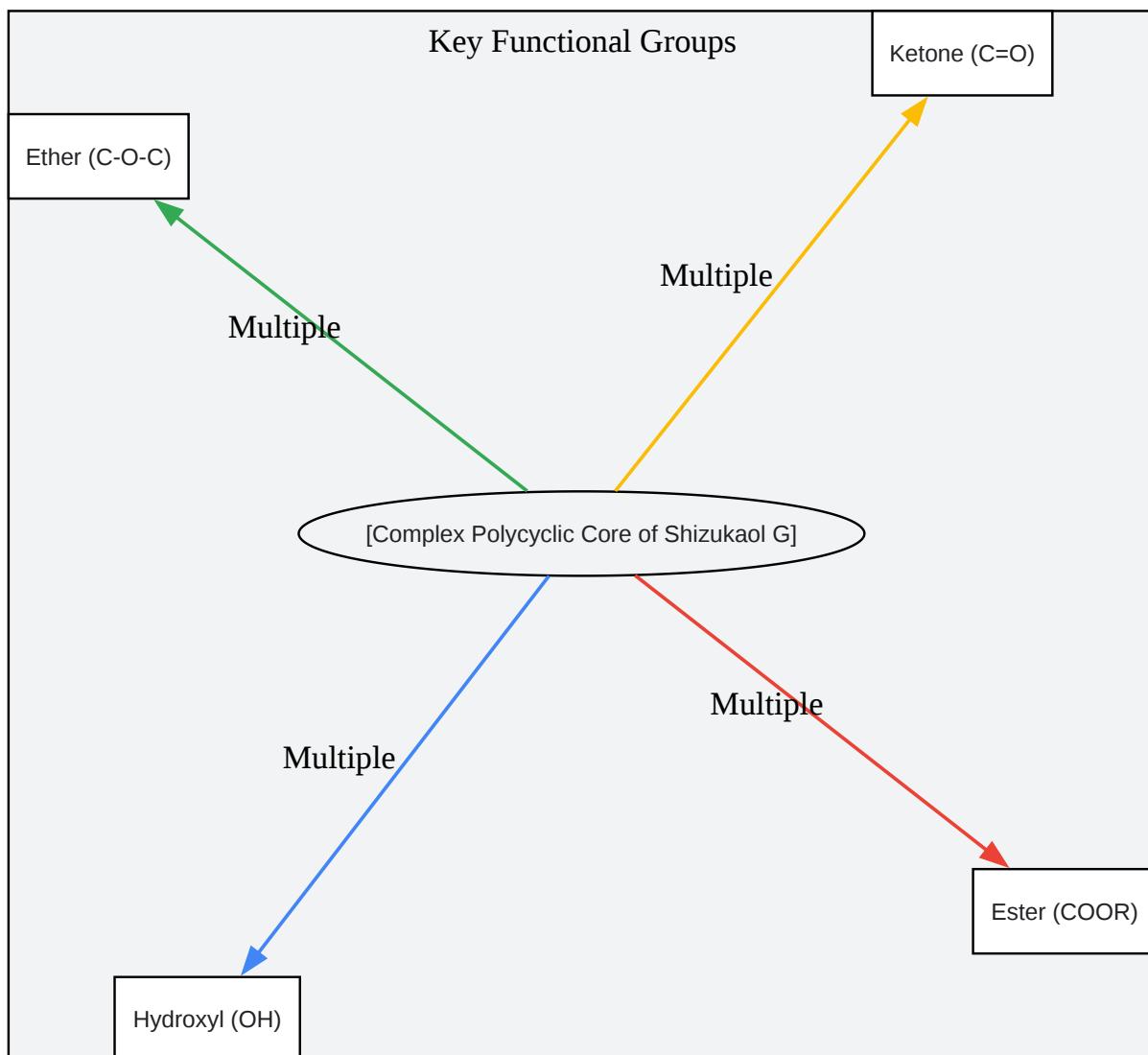
Chemical Structure and Properties

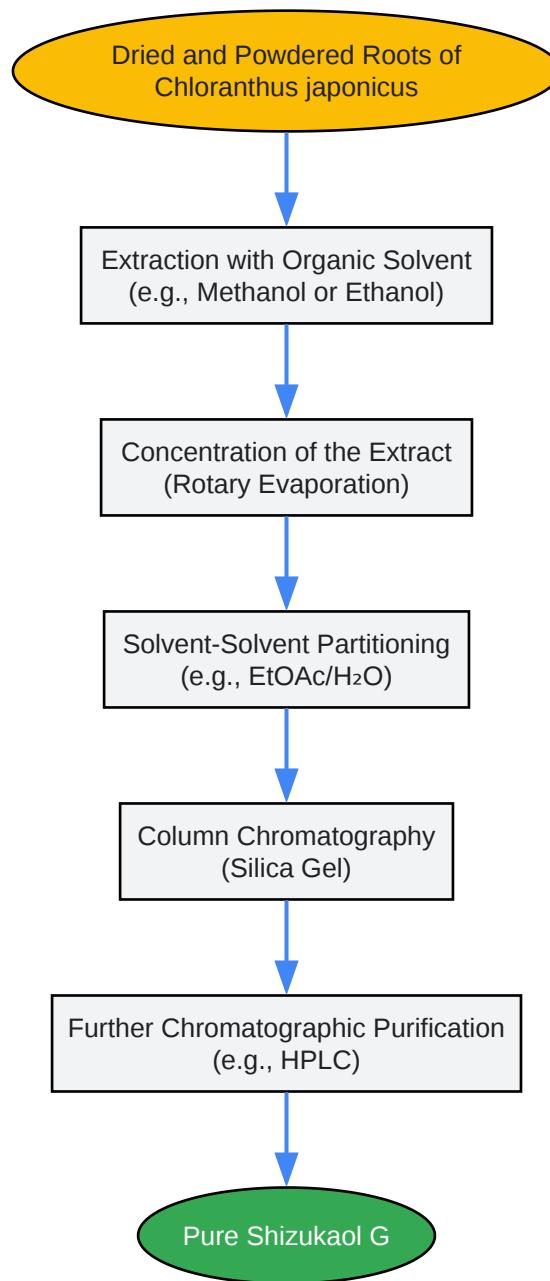
Shizukaol G is characterized by a complex polycyclic framework, typical of dimeric sesquiterpenoids derived from lindenane-type monomers. Its chemical formula is C₄₀H₄₄O₁₄, with a molecular weight of approximately 748.8 g/mol [\[1\]](#). The molecule features multiple stereocenters and oxygen-containing functional groups, contributing to its complex three-dimensional structure and potential for specific biological interactions.

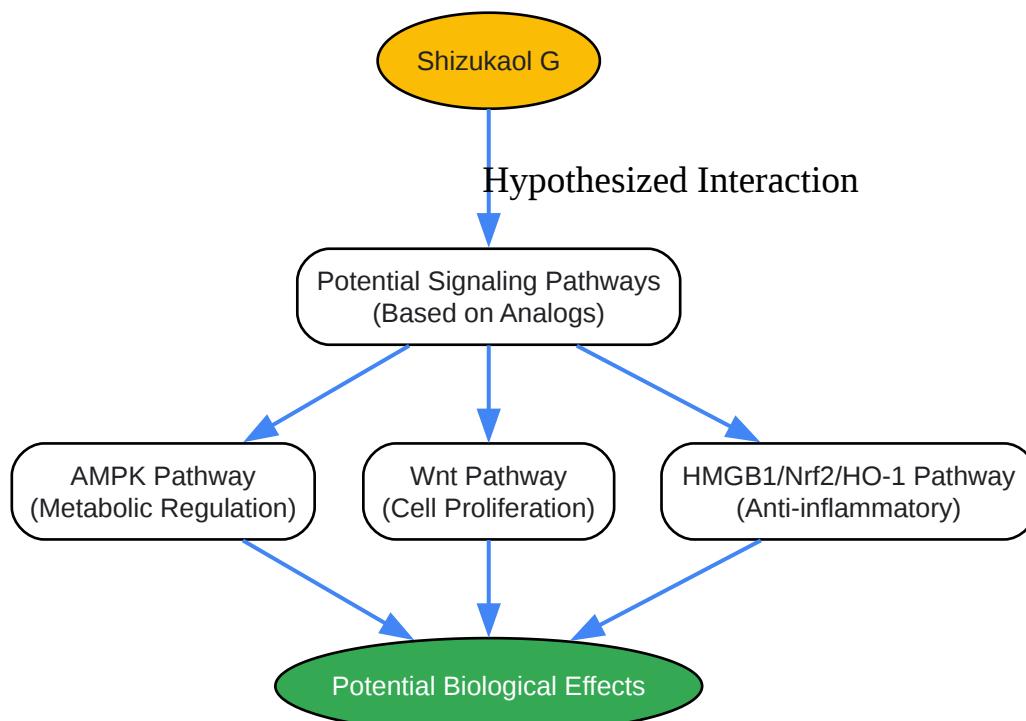
Table 1: Physicochemical Properties of **Shizukaol G**[\[1\]](#)

Property	Value
Molecular Formula	C40H44O14
Molecular Weight	748.8 g/mol
IUPAC Name	methyl (2Z)-2-[(1S,9S,13E,18S,19S,21R,22S,23S,26S,28R,29S,30R,33R,36R)-9,18,30-trihydroxy-14,22,29-trimethyl-3,7,10,15,31-pentaoxo-2,6,11,16-tetraoxanonacyclo[16.15.3.1 ¹⁵ , ²⁹ .0 ¹ , ²³ .0 ⁴ , ³⁴ .0 ¹⁹ , ²¹ .0 ²² , ³⁶ .0 ²⁶ , ²⁸ .0 ³³ , ³⁷]heptatriaconta-4(34),13,25(37)-trien-32-ylidene]propanoate
CAS Number	165171-11-9

A 2D representation of the chemical structure of **Shizukaol G** is provided below.







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References

- 1. Shizukaol G | C40H44O14 | CID 122233413 - PubChem [pubchem.ncbi.nlm.nih.gov]
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